

Thermal Decomposition of Basic Copper Sulfate Compounds: A Technical Guide

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Compound of Interest

Compound Name: *Basic copper sulfate*

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Introduction

Basic copper sulfates are a class of inorganic compounds that play a significant role in various fields, including catalysis, agriculture, and as precursors in the synthesis of other copper-based materials. Understanding their thermal stability and decomposition pathways is crucial for their application and for the development of novel materials. This technical guide provides an in-depth overview of the thermal decomposition of several key **basic copper sulfate** compounds, including brochantite, antlerite, posnjakite, and langite. The guide details their decomposition mechanisms, intermediate and final products, and the temperature ranges at which these transformations occur. Experimental protocols for thermal analysis and detailed structural information are also provided to aid researchers in their investigations.

Crystal Structure of Basic Copper Sulfate Compounds

The thermal behavior of **basic copper sulfates** is intrinsically linked to their crystal structures. These minerals are characterized by the presence of copper, sulfate, and hydroxide ions, and in some cases, water molecules, arranged in specific crystalline lattices.

- Brochantite ($\text{Cu}_4(\text{SO}_4)(\text{OH})_6$): Brochantite crystallizes in the monoclinic crystal system. Its structure consists of layers of copper octahedra linked by sulfate tetrahedra. Specifically, the

structure can be described as being built up by equivalent Order-Disorder (OD) layers with $Pn21m$ symmetry[1][2]. The MDO1 polytype, which corresponds to the common form of brochantite, has the space group $P12_1/a1$ [1].

- Antlerite ($Cu_3(SO_4)(OH)_4$): Antlerite belongs to the orthorhombic crystal system with the space group $Pnma$ [3][4][5]. Its structure is composed of one-dimensional ribbons and corrugated chains of CuO squares[3]. It is a common corrosion product on bronze sculptures in urban environments[5].
- Posnjakite ($Cu_4(SO_4)(OH)_6 \cdot H_2O$): Posnjakite is a hydrated **basic copper sulfate** that crystallizes in the monoclinic system with the space group Pm [6][7]. Its structure contains octahedral sheets of $[Cu_4(OH)_6(H_2O)O]$ [6].
- Langite ($Cu_4(SO_4)(OH)_6 \cdot 2H_2O$): Langite is also a hydrated **basic copper sulfate** and crystallizes in the monoclinic system with the space group Pc [8][9][10]. Its structure is characterized by dense sheets of $Cu-O$ polyhedra parallel to the (100) plane, with sulfate groups linked to one side of the sheets[8]. Successive layers are connected by hydrogen bonds, with one water molecule coordinated to copper and the other located between the sheets[8].

Decomposition Products

The thermal decomposition of **basic copper sulfates** typically yields tenorite (CuO) as the final solid product. In some cases, an intermediate copper oxysulfate, dolerophanite (Cu_2OSO_4), is formed.

- Tenorite (CuO): Tenorite crystallizes in the monoclinic system with the space group $C2/c$ [11][12][13][14][15]. Each copper atom is coordinated to four oxygen atoms in a square planar geometry[12].
- Dolerophanite (Cu_2OSO_4): Dolerophanite also crystallizes in the monoclinic system, with the space group $C2/m$ [16]. Its structure contains oxocentered and sulfate tetrahedra[7][17].

Thermal Decomposition Pathways

The thermal decomposition of **basic copper sulfates** generally proceeds in two main stages: dehydroxylation, where hydroxyl groups are removed as water, followed by desulfation, where

the sulfate group decomposes, releasing sulfur trioxide (or sulfur dioxide and oxygen).

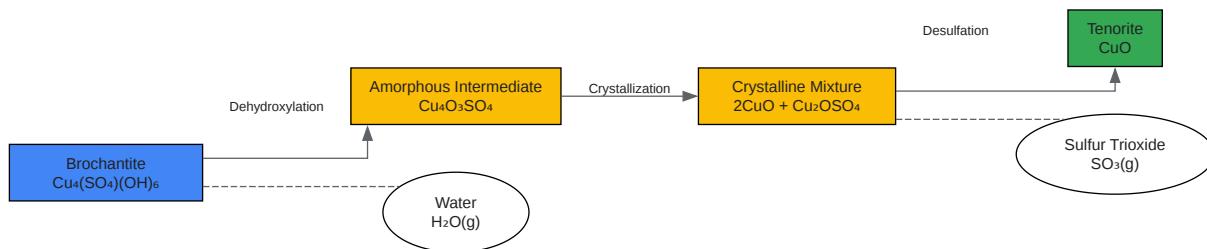
Brochantite ($\text{Cu}_4(\text{SO}_4)(\text{OH})_6$)

The thermal decomposition of synthetic brochantite has been shown to proceed through a multi-step process. The first stage involves dehydroxylation, which can be further divided into two overlapping kinetic processes, possibly forming an intermediate compound, $\text{Cu}_4\text{O}(\text{OH})_4\text{SO}_4$ ^[8]. The fully dehydroxylated intermediate, $\text{Cu}_4\text{O}_3\text{SO}_4$, is initially amorphous and subsequently crystallizes into a mixture of tenorite (CuO) and dolerophanite ($\text{CuO}\cdot\text{CuSO}_4$) at around 776 K^[8]. The final step is the desulfation of the copper oxysulfate to yield pure CuO ^[8].

The overall decomposition can be summarized by the following reactions:

- Dehydroxylation: $\text{Cu}_4(\text{SO}_4)(\text{OH})_6 \rightarrow \text{Cu}_4\text{O}_3\text{SO}_4 + 3\text{H}_2\text{O}$
- Crystallization: $\text{Cu}_4\text{O}_3\text{SO}_4 \rightarrow 2\text{CuO} + \text{Cu}_2\text{OSO}_4$
- Desulfation: $\text{Cu}_2\text{OSO}_4 \rightarrow 2\text{CuO} + \text{SO}_3$

Decomposition Pathway of Brochantite



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Decomposition pathway of Brochantite.

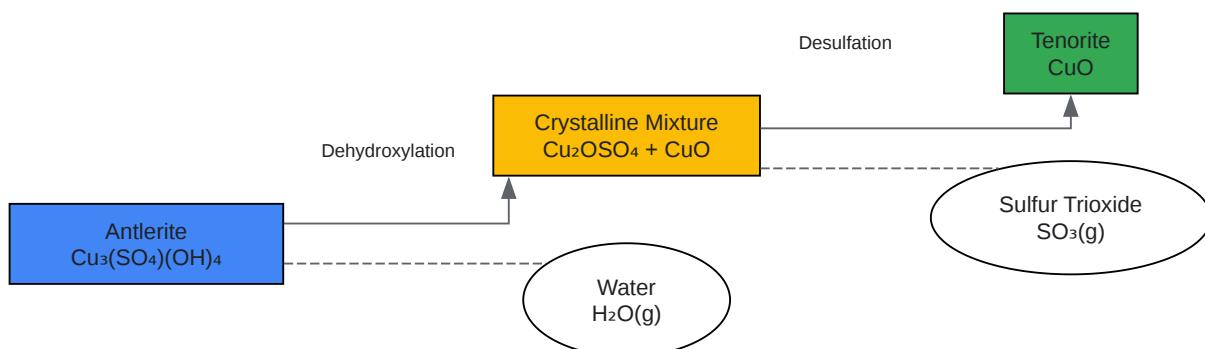
Antlerite ($\text{Cu}_3(\text{SO}_4)(\text{OH})_4$)

The thermal decomposition of antlerite also occurs in two distinct stages. The first stage is the removal of water through dehydroxylation, followed by the desulfation of the resulting intermediate. Studies on natural antlerite have shown a mass loss of 10.8% corresponding to dehydroxylation in the temperature range of 650–780 K, and a further mass loss of 22.6% due to desulfation between 960–1110 K[18]. The intermediate products of dehydroxylation are reported to be a mixture of crystalline dolerophanite (Cu_2OSO_4) and tenorite (CuO)[11].

The decomposition reactions are as follows:

- Dehydroxylation: $2\text{Cu}_3(\text{SO}_4)(\text{OH})_4 \rightarrow 3\text{Cu}_2\text{OSO}_4 + \text{CuO} + 4\text{H}_2\text{O}$
- Desulfation: $3\text{Cu}_2\text{OSO}_4 \rightarrow 6\text{CuO} + 3\text{SO}_3$

Decomposition Pathway of Antlerite



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